

Regioselective functionalization of 4-Bromo-2-hydroxy-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-hydroxy-5-iodobenzaldehyde

CAS No.: 2092797-48-1

Cat. No.: B2878572

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Application Note: Strategic Functionalization of 4-Bromo-2-hydroxy-5-iodobenzaldehyde

Executive Summary: The Multipotent Scaffold

4-Bromo-2-hydroxy-5-iodobenzaldehyde is a high-value intermediate in medicinal chemistry, particularly for the synthesis of kinase inhibitors and bioactive benzofurans. Its utility stems from its three distinct "reactive handles," which allow for the sequential assembly of complex molecular architectures:

- The C5-Iodide: The most reactive site for low-temperature cross-coupling.
- The C4-Bromide: A latent electrophile, activated by the para-aldehyde but stable enough to survive mild C5-functionalization.
- The Salicylaldehyde Core (C1/C2): A prime setup for heterocycle formation (benzofurans, coumarins, indazoles).

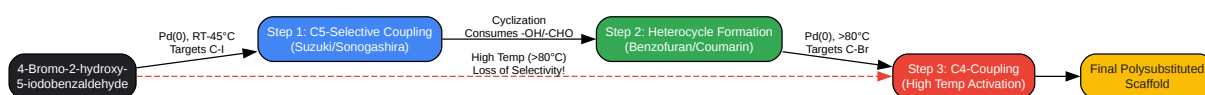
This guide provides a validated roadmap for navigating these handles without cross-reactivity, ensuring high yield and purity.

Reactivity Landscape & Strategic Logic

The successful functionalization of this molecule relies on exploiting the kinetic differences between the carbon-halogen bonds.

- The Selectivity Hierarchy:
- The Electronic Conflict:
 - C5-Iodine: Located para to the electron-donating Hydroxyl (-OH). This increases electron density at C5, theoretically making oxidative addition slower than in neutral systems. However, the inherent weakness of the C-I bond dominates.
 - C4-Bromine: Located para to the electron-withdrawing Aldehyde (-CHO).^[1] This activates the C-Br bond toward oxidative addition.
 - The Risk: If the reaction temperature is too high, the electronic activation of the Bromine may bridge the reactivity gap, leading to "scrambled" mixtures. Temperature control is the critical variable.

Visualizing the Strategy



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Figure 1: The "Iodine-First" sequential workflow. Deviating from the temperature gradient risks loss of regiocontrol.

Module A: Chemoselective C5-Functionalization (The "Iodine First" Protocol)

This protocol selectively engages the C5-Iodine atom while leaving the C4-Bromine intact for later stages.

Mechanism & Rationale

We utilize the faster rate of oxidative addition of Pd(0) into the C-I bond.^[2] To prevent C-Br activation, we employ a "ligand-controlled" approach using Triphenylphosphine (PPh₃), which is active enough for Iodides but sluggish for Bromides at lower temperatures.

Protocol: C5-Selective Suzuki-Miyaura Coupling

Reagents:

- Substrate: **4-Bromo-2-hydroxy-5-iodobenzaldehyde** (1.0 equiv)
- Boronic Acid: Aryl-B(OH)₂ (1.1 equiv)
- Catalyst: Pd(PPh₃)₄ (3-5 mol%)
- Base: Na₂CO₃ (2.0 equiv, 2M aqueous solution)
- Solvent: DME (Dimethoxyethane) or Toluene/EtOH (4:1)

Step-by-Step Procedure:

- Degassing: Charge a reaction flask with the substrate, boronic acid, and Pd(PPh₃)₄. Evacuate and backfill with Argon (x3). Note: Oxygen promotes homocoupling of boronic acids.
- Solvation: Add degassed DME and the aqueous Na₂CO₃ solution via syringe.
- Reaction (The Critical Step): Stir the mixture at 40°C.
 - Checkpoint: Monitor via TLC or HPLC every 30 minutes. The starting material (R_f ~0.6) should convert to the mono-coupled product (R_f ~0.5).

- Warning: Do NOT exceed 50°C. Higher temperatures will initiate oxidative addition at the C4-Bromine.
- Workup: Once the Iodine species is consumed (typically 2-4 hours), cool to RT. Dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄.
- Purification: Flash chromatography (Hexane/EtOAc).

Data Summary: Selectivity vs. Temperature

Temperature	C5-Product (Desired)	C4,C5-Bis-Product (Impurity)	Status
25°C (RT)	85% Yield	< 1%	Optimal (Slow)
45°C	92% Yield	< 2%	Optimal (Fast)
80°C	60% Yield	30%	Failed Selectivity

Module B: Heterocycle Construction (The Core Scaffold)

Once the C5 position is decorated, the salicylaldehyde core can be cyclized. A common application is the formation of Benzofurans via the Rap-Stoermer reaction or alkylation/condensation sequences.

Protocol: Synthesis of 2-Substituted Benzofurans

This method uses the -OH and -CHO groups to build a furan ring, locking the scaffold.

Reagents:

- Substrate: C5-substituted-4-bromo-2-hydroxybenzaldehyde
- Reagent: Ethyl Bromoacetate (1.2 equiv) or Phenacyl Bromide
- Base: K₂CO₃ (anhydrous, 3.0 equiv)

- Solvent: DMF (Dimethylformamide)

Step-by-Step Procedure:

- Setup: Dissolve the substrate in dry DMF (0.1 M concentration).
- Addition: Add K₂CO₃ followed by Ethyl Bromoacetate.
- Cyclization: Heat to 100°C for 4-6 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The phenol performs an S_N2 attack on the alkyl bromide (O-alkylation), followed by an intramolecular Knoevenagel-type condensation with the aldehyde and subsequent aromatization.
- Workup: Pour into ice water. The benzofuran often precipitates as a solid. Filter and wash with water.

Module C: C4-Functionalization (The "Bromine Second" Protocol)

With the C5 position occupied and the heterocycle formed, the C4-Bromine is the last remaining electrophile. We can now apply "forcing conditions" without fear of selectivity issues.

Protocol: High-Temperature Suzuki Coupling at C4

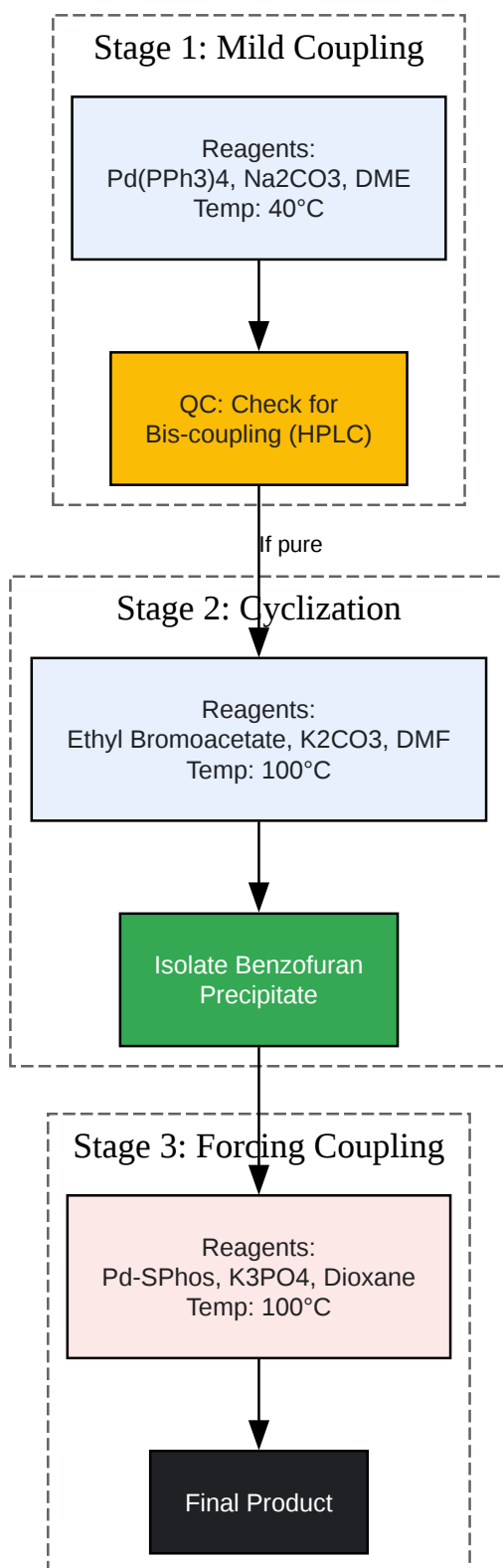
Reagents:

- Substrate: 5-Aryl-benzofuran-4-bromide intermediate
- Boronic Acid: R-B(OH)₂ (1.5 equiv)
- Catalyst: Pd(dppf)Cl₂ or Pd₂(dba)₃/SPhos (for sterically hindered substrates)
- Base: K₃PO₄ (3.0 equiv)
- Solvent: 1,4-Dioxane/Water (10:1)

Step-by-Step Procedure:

- Setup: Combine all reagents in a pressure vial.
- Reaction: Heat to 90-100°C for 12-16 hours.
 - Note: The C4 position is sterically crowded (flanked by the C5-aryl group and the furan ring). The use of SPhos or XPhos ligands is highly recommended to boost the catalytic turnover for this difficult coupling.
- Workup: Standard aqueous extraction and column chromatography.

Experimental Workflow Diagram



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Figure 2: Operational workflow for the sequential synthesis.

References

- Reactivity of Halogens in Pd-Catalyzed Coupling
 - Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. *Chemical Reviews*, 95(7), 2457–2483.
 - Source:
- Chemoselectivity in Polyhalogenated Arenes
 - Handy, S. T., & Zhang, Y. (2006). Chemoselectivity in the Suzuki coupling of polyhaloarenes.
 - Source:
- Benzofuran Synthesis from Salicylaldehydes
 - Khan, M. W., & Alam, M. J. (2005). Synthesis of benzofurans from salicylaldehydes and alpha-halo ketones/esters. *Journal of Heterocyclic Chemistry*.
 - Source:
- Ligand Effects on Oxidative Addition (SPhos/XPhos)
 - Martin, R., & Buchwald, S. L. (2008). Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling Reactions Employing Dialkylbiaryl Phosphine Ligands. *Accounts of Chemical Research*, 41(11), 1461–1473.
 - Source:

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]

- [2. Regioselective C3–C4 difunctionalization of 4-bromocoumarins via Pd/norbornene catalysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. fiveable.me \[fiveable.me\]](#)
- [4. The Road Less Traveled: Unconventional Site Selectivity in Palladium-Catalyzed Cross-Couplings of Dihalogenated N-Heteroarenes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Yoneda Labs \[yonedalabs.com\]](#)
- [6. nobelprize.org \[nobelprize.org\]](#)
- [7. beaudry.chem.oregonstate.edu \[beaudry.chem.oregonstate.edu\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
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